

Personal protective equipment for handling 2,6-Dichloroquinoline-3-carbaldehyde

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Compound of Interest

Compound Name: 2,6-Dichloroquinoline-3-carbaldehyde

Cat. No.: B1351821

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Essential Safety and Handling Guide for 2,6-Dichloroquinoline-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **2,6-Dichloroquinoline-3-carbaldehyde** (CAS No. 73568-41-9). Adherence to these procedures is vital to ensure personal safety and proper laboratory conduct.

1. Hazard Identification and Personal Protective Equipment (PPE)

2,6-Dichloroquinoline-3-carbaldehyde is a chemical compound that poses several health risks. It is harmful if swallowed and causes serious eye irritation.^{[1][2]} Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

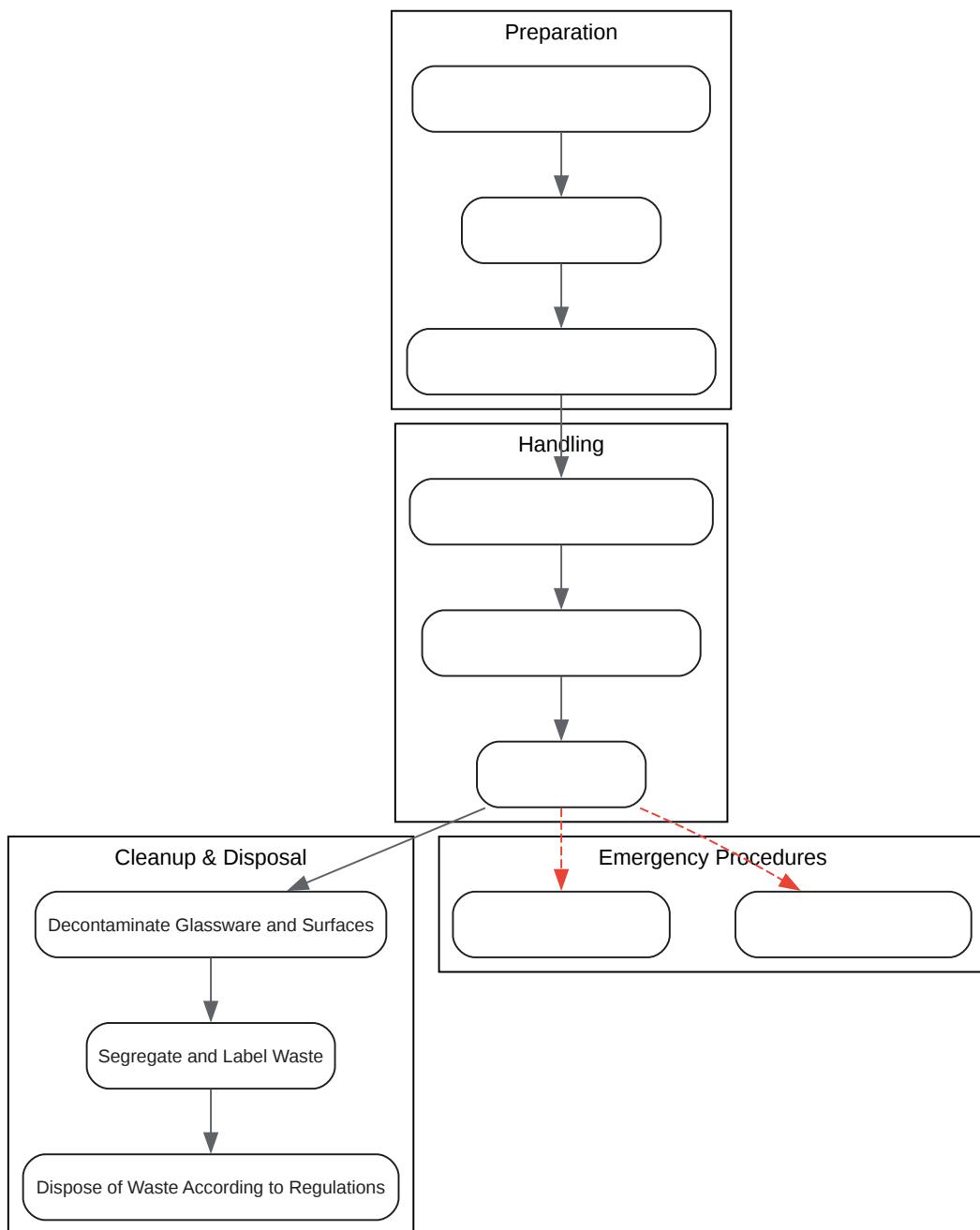
Summary of Recommended Personal Protective Equipment

PPE Category	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] A face shield may be required for splash hazards.[3] [4]	To prevent eye contact and serious eye irritation.[1][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and impervious clothing.[1][3] A lab coat should be worn.[4]	To avoid skin contact, which may cause irritation.[6][7]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded, or if irritation is experienced.[1] Use only in a well-ventilated area. [5][6][7]	To prevent inhalation of dust or vapors.[8]
Hand Protection	Wear chemical impermeable gloves.[1]	To protect hands from direct contact with the chemical.

2. Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **2,6-Dichloroquinoline-3-carbaldehyde** in a laboratory setting. This workflow is designed to minimize exposure and ensure a safe research environment.

Experimental Workflow for Handling 2,6-Dichloroquinoline-3-carbaldehyde

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